

CAS number and molecular structure of 5-Fluoroquinazolin-4-amine

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Compound of Interest

Compound Name: 5-Fluoroquinazolin-4-amine

Cat. No.: B1269549

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An In-depth Technical Guide to 5-Fluoroquinazolin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Fluoroquinazolin-4-amine**, including its chemical properties, a plausible synthetic route, and its potential biological relevance as a kinase inhibitor. The information is presented to support research and drug development efforts in the field of medicinal chemistry and oncology.

Core Compound Information

5-Fluoroquinazolin-4-amine is a fluorinated derivative of the quinazoline scaffold, a privileged structure in medicinal chemistry. The presence of the fluorine atom can significantly influence the compound's physicochemical properties and biological activity.

Molecular Structure:


 Molecular Structure of 5-Fluoroquinazolin-4-amine

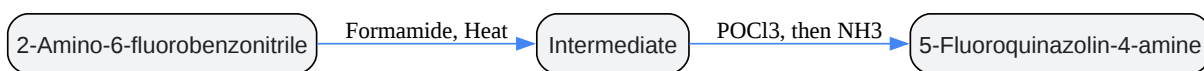
Table 1: Chemical and Physical Properties of **5-Fluoroquinazolin-4-amine**

Property	Value	Reference
CAS Number	137553-48-1	[1][2][3][4]
Molecular Formula	C ₈ H ₆ FN ₃	[4]
Molecular Weight	163.15 g/mol	[4]
Melting Point	202-206 °C	[5]
Boiling Point (Predicted)	331.8 ± 27.0 °C at 760 mmHg	[5]
Density (Predicted)	1.4 ± 0.1 g/cm ³	[5]
pKa (Predicted)	7.04 ± 0.43	[5]
Appearance	Solid	[5]
Solubility	Soluble in DMSO and dichloromethane, less soluble in water	[5]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Fluoroquinazolin-4-amine** is not readily available in the cited literature, a plausible synthetic route can be proposed based on established methods for the synthesis of quinazoline derivatives.[6][7] The following protocol outlines a potential two-step synthesis starting from 2-amino-6-fluorobenzonitrile.

Proposed Synthetic Pathway

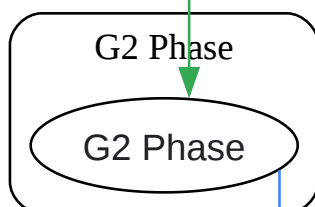


5-Fluoroquinazolin-4-amine
(Proposed Inhibitor)

Inhibition

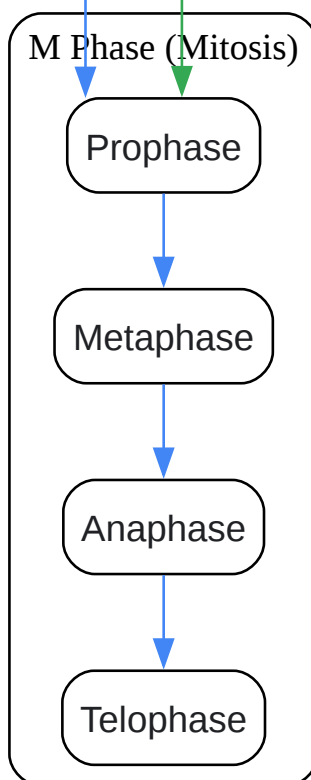
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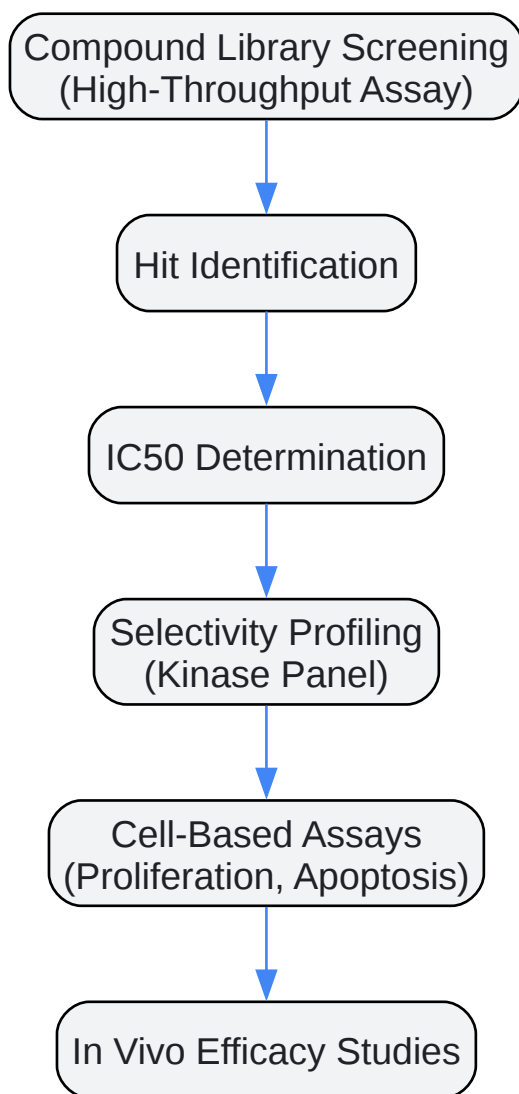
Centrosome Maturation



Spindle Assembly

Mitotic Entry





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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. alchempharmtech.com [alchempharmtech.com]
- 3. 4-AMINO-5-FLUOROQUINAZOLINE | 137553-48-1 [chemicalbook.com]

- 4. scbt.com [scbt.com]
- 5. af.chemsynce.com [af.chemsynce.com]
- 6. scispace.com [scispace.com]
- 7. Design, Synthesis, and Biological Evaluation of Quinazolin-4-one-Based Hydroxamic Acids as Dual PI3K/HDAC Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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